

# A comparative study of the biodegradation rates of different adipate plasticizers

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## Compound of Interest

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## A Comparative Analysis of the Biodegradation Rates of Adipate Plasticizers

In the pursuit of safer and more environmentally friendly materials, the biodegradability of chemical additives has become a critical consideration for researchers and drug development professionals. Adipate plasticizers, often used as substitutes for phthalates, are valued for their performance and lower toxicity profiles. This guide provides a comparative overview of the biodegradation rates of three common adipate plasticizers: Di(2-ethylhexyl) adipate (DEHA), Dioctyl adipate (DOA), and Diisononyl adipate (DINA), supported by available experimental data.

### Quantitative Biodegradation Data

The following table summarizes the available quantitative data on the biodegradation of DEHA, DOA, and DINA. It is important to note that the experimental conditions in the cited studies may vary.

Plasticizer	Test Method	Inoculum	Duration	Biodegradation Rate	Source
Di(2-ethylhexyl) adipate (DEHA)	Modified OECD 301B (SCAS)	Acclimated activated sludge	3 weeks	92% loss per day (at 5 mg/L) and 73% loss per day (at 20 mg/L)	(Saeger et al., 1976)
Di(2-ethylhexyl) adipate (DEHA)	Blok Test (BOD-Test for Insoluble Substances)	Activated sludge	1 day	88-96%	(Huls AG, 1996)
Diocetyl adipate (DOA)	OECD 301B (General)	Activated sludge	28 days	Generally considered "readily biodegradable" (>60% in 10-day window) but specific percentages are not consistently reported.[1]	General Consensus
Diisononyl adipate (DINA)	Respirometer Test	Pseudomonas aeruginosa	39 days	62% mineralization	(Lardjane and Belhaneche-Bensemra)

Note: The data presented are from different studies with varying methodologies, which should be considered when making direct comparisons.

## Factors Influencing Biodegradation

The rate of biodegradation of adipate plasticizers is influenced by several factors, including the structure of the alcohol substituent. Studies on alkyl butoxyethyl adipates have shown that the

rate of hydrolysis of the ester bond, a key step in biodegradation, decreases as the length of the alcohol chain increases. This suggests that adipate plasticizers with shorter alcohol chains may biodegrade more rapidly.

## Experimental Protocols

A standardized method for assessing the ready biodegradability of chemicals is the OECD 301B CO<sub>2</sub> Evolution Test.<sup>[1][2][3]</sup> This method is frequently referenced for adipate plasticizers.

### OECD 301B: CO<sub>2</sub> Evolution Test

**Objective:** To determine the ultimate biodegradability of an organic compound in an aerobic aqueous medium by measuring the amount of carbon dioxide produced. A substance is considered readily biodegradable if it reaches 60% of its theoretical maximum CO<sub>2</sub> production within a 10-day window during the 28-day test period.<sup>[1]</sup>

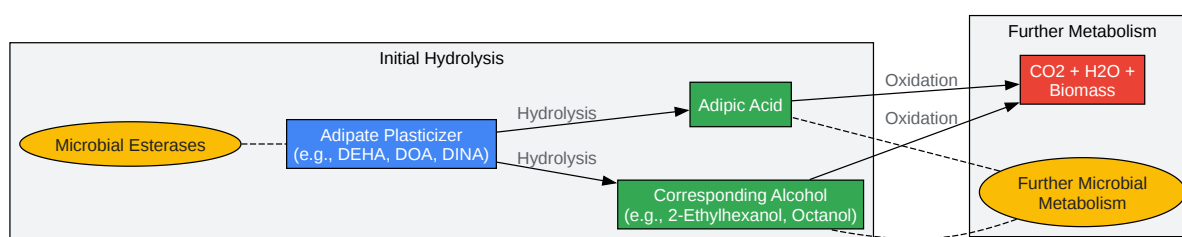
**Methodology:**

- **Test Setup:** A solution or suspension of the test substance in a mineral medium is prepared. This medium is then inoculated with microorganisms, typically from activated sludge.<sup>[1][2]</sup>
- **Incubation:** The test mixture is incubated in the dark or diffuse light under aerobic conditions at a constant temperature (e.g., 20-24°C) for 28 days.<sup>[1]</sup>
- **Aeration:** CO<sub>2</sub>-free air is passed through the test system to maintain aerobic conditions.
- **CO<sub>2</sub> Measurement:** The carbon dioxide produced from the biodegradation of the test substance is trapped in a suitable absorbent (e.g., barium hydroxide or sodium hydroxide solution). The amount of trapped CO<sub>2</sub> is then quantified by titration or with an inorganic carbon analyzer.<sup>[2]</sup>
- **Calculation:** The percentage of biodegradation is calculated by comparing the amount of CO<sub>2</sub> produced with the theoretical maximum amount (ThCO<sub>2</sub>) that could be produced from the complete oxidation of the test substance.
- **Controls:** Blank controls containing only the inoculum and mineral medium are run in parallel to account for any CO<sub>2</sub> production from the endogenous respiration of the microorganisms.

A reference substance with known biodegradability (e.g., sodium benzoate) is also tested to verify the activity of the inoculum.

## Visualizing the Biodegradation Pathway

The biodegradation of adipate plasticizers is generally initiated by the enzymatic hydrolysis of the ester bonds. This process breaks down the plasticizer into adipic acid and the corresponding alcohol, which are then further metabolized by microorganisms.



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Caption: General biodegradation pathway of adipate plasticizers.

## Conclusion

The available data suggest that adipate plasticizers like DEHA and DOA are readily biodegradable. While direct comparative data under identical standardized conditions are limited, studies indicate high biodegradation rates for DEHA. DOA is also generally considered to be readily biodegradable. The biodegradation of DINa has been demonstrated, although the available data is not from a standard 28-day test, making direct comparison difficult. The structure of the adipate ester, particularly the length of the alcohol chain, plays a role in its biodegradation rate. For researchers and professionals in drug development, the selection of an adipate plasticizer should consider not only its performance characteristics but also its

environmental fate, with the understanding that shorter-chain adipates may exhibit faster biodegradation.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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